

Desmethylclotiazepam: A Comprehensive Technical Guide to its Analytical Reference Standard

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Compound of Interest

Compound Name: **Desmethylclotiazepam**

Cat. No.: **B116832**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the specifications for the analytical reference standard of **Desmethylclotiazepam**, an active metabolite of the thienodiazepine drug, Clotiazepam. This document outlines the essential chemical and physical properties, analytical methodologies for characterization, and the metabolic pathway of its parent compound. The information herein is intended to support research, development, and quality control activities.

Chemical and Physical Specifications

An analytical reference standard of **Desmethylclotiazepam** is a highly purified and well-characterized substance intended for qualitative and quantitative analysis. It serves as a benchmark for ensuring the identity, purity, quality, and strength of **Desmethylclotiazepam** in various matrices.

Table 1: Chemical and Physical Properties of **Desmethylclotiazepam**

Property	Specification	Source(s)
Chemical Name	5-(2-chlorophenyl)-7-ethyl-1,3-dihydro-2H-thieno[2,3-e]-1,4-diazepin-2-one	[1] [2] [3] [4] [5]
Synonyms	N-Desmethylclotiazepam	[1] [4] [6]
CAS Number	33671-37-3	[1] [4] [6]
Molecular Formula	C ₁₅ H ₁₃ ClN ₂ OS	[1] [3] [4] [6]
Molecular Weight	304.8 g/mol	[1] [3]
Appearance	Solid	[1]
Melting Point	206 - 210 °C (decomposes)	[6]
Solubility	15 mg/mL in DMSO, 15 mg/mL in DMF	[7]
UV λ _{max}	214, 243, 319 nm	[5]

Analytical Characterization

A comprehensive set of analytical techniques is employed to ensure the identity, purity, and quality of the **Desmethylclotiazepam** analytical reference standard.

Table 2: Analytical Tests and Acceptance Criteria

Analytical Test	Method	Acceptance Criteria
Identity	Infrared (IR) Spectroscopy	The IR spectrum of the sample corresponds to that of a known reference standard.
¹ H Nuclear Magnetic Resonance (NMR) Spectroscopy	The ¹ H NMR spectrum conforms to the structure of Desmethylclotiazepam.	
Mass Spectrometry (MS)		The mass spectrum exhibits a molecular ion (MH ⁺) consistent with the molecular weight of Desmethylclotiazepam (m/z 305.2). ^[5]
Purity	High-Performance Liquid Chromatography (HPLC)	≥98%
Thin-Layer Chromatography (TLC)	Purity: 100%	
Residual Solvents	Gas Chromatography (GC)	Meets the requirements of relevant pharmacopeias (e.g., USP <467>).
Water Content	Karl Fischer Titration	Report value.

Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible analysis of the **Desmethylclotiazepam** reference standard. The following are representative protocols based on established methods for benzodiazepine analysis.

High-Performance Liquid Chromatography (HPLC)

This method is suitable for determining the purity of **Desmethylclotiazepam**.

- Instrumentation: A high-performance liquid chromatograph equipped with a UV detector.

- Column: C18, 250 mm x 4.6 mm, 5 μ m particle size.
- Mobile Phase: A mixture of a suitable buffer (e.g., phosphate buffer) and an organic solvent (e.g., methanol or acetonitrile). The exact ratio should be optimized to achieve adequate separation.
- Flow Rate: 1.0 - 1.5 mL/min.
- Injection Volume: 10 - 20 μ L.
- Detector Wavelength: UV detection at one of the absorbance maxima, such as 243 nm.
- Sample Preparation: Dissolve an accurately weighed quantity of the **Desmethylclotiazepam** reference standard in a suitable solvent (e.g., methanol or mobile phase) to obtain a known concentration.

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of **Desmethylclotiazepam**.

- Instrumentation: A mass spectrometer, which can be coupled with a chromatographic inlet (e.g., LC-MS or GC-MS).
- Ionization Mode: Electrospray Ionization (ESI) in positive mode is commonly used for benzodiazepines.
- Mass Analyzer: Quadrupole, Time-of-Flight (TOF), or Ion Trap.
- Data Acquisition: Full scan mode to observe the molecular ion.
- Sample Preparation: Prepare a dilute solution of the **Desmethylclotiazepam** reference standard in a suitable volatile solvent (e.g., methanol or acetonitrile).

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for structural elucidation and confirmation of identity.

- Instrumentation: A high-resolution NMR spectrometer (e.g., 300 MHz or higher).
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d₆) or deuterated chloroform (CDCl₃).
- Sample Preparation: Dissolve a few milligrams of the **Desmethylclotiazepam** reference standard in the chosen deuterated solvent.
- Data Acquisition: Acquire a standard one-dimensional proton NMR spectrum.

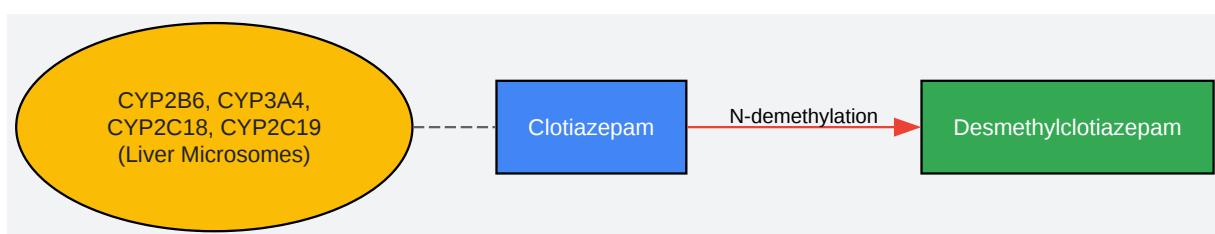
Infrared (IR) Spectroscopy

IR spectroscopy provides a characteristic fingerprint of the molecule, confirming its identity.

- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer.
- Sample Preparation: Prepare the sample as a potassium bromide (KBr) pellet or using an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Scan the sample over the mid-infrared range (typically 4000 to 400 cm⁻¹).

Metabolic Pathway and Analytical Workflow

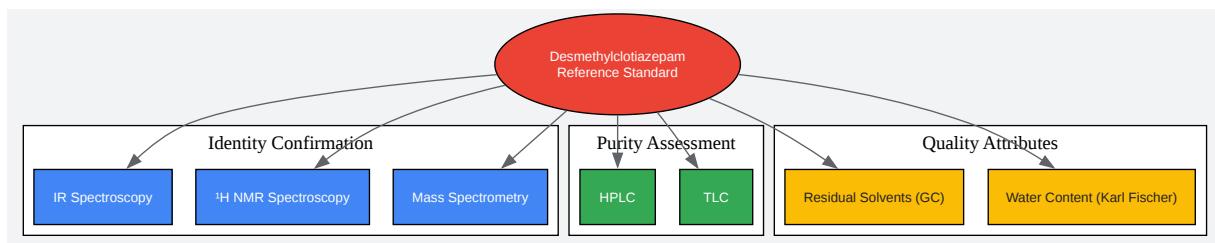
Desmethylclotiazepam is a primary active metabolite of Clotiazepam, formed through N-demethylation in the liver. This metabolic conversion is primarily catalyzed by cytochrome P450 enzymes, including CYP2B6, CYP3A4, CYP2C18, and CYP2C19.



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*Metabolic conversion of Clotiazepam to **Desmethylclotiazepam**.*

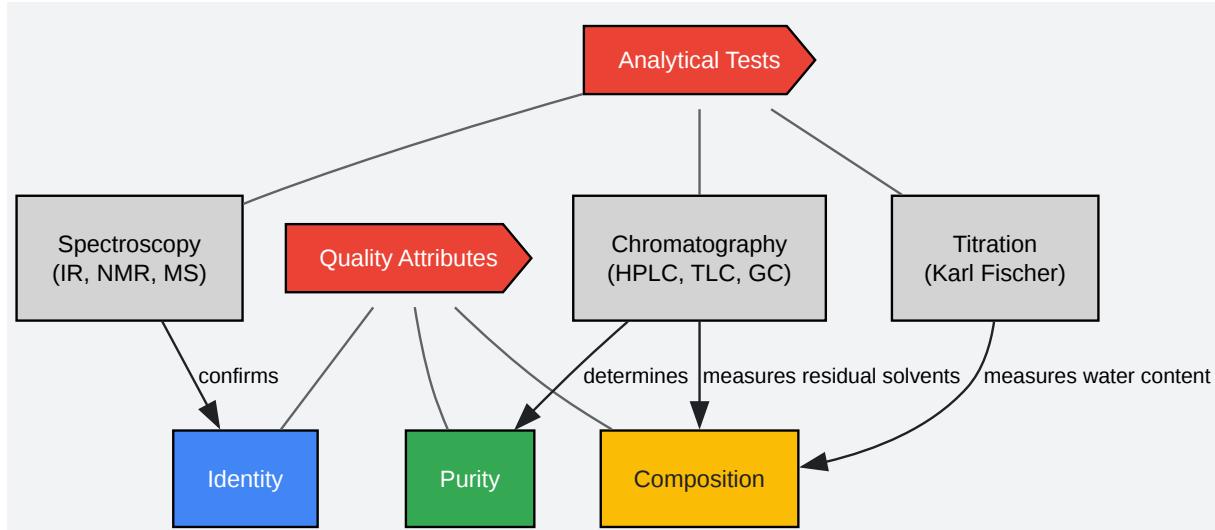
The analytical workflow for the characterization of a **Desmethylclotiazepam** reference standard involves a series of tests to confirm its identity, purity, and quality.



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*Analytical workflow for **Desmethylclotiazepam** reference standard.*

The logical relationship between the analytical tests and the quality attributes of the reference standard is critical for ensuring its suitability for its intended use.



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Relationship between analytical tests and quality attributes.

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